

A Technical Guide to 2-Bromopropanal: Structure, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopropanal

Cat. No.: B025509

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-Bromopropanal**, a significant chemical intermediate in organic synthesis. It details its chemical identity, physical properties, and a key synthetic methodology, presented in a format tailored for scientific and research applications.

Chemical Structure and Nomenclature

2-Bromopropanal is a halogenated aldehyde. The International Union of Pure and Applied Chemistry (IUPAC) designates its official name as **2-bromopropanal**.^{[1][2]} It is also commonly referred to by synonyms such as 2-bromo-propionaldehyde and α -bromopropionaldehyde.^{[3][4]}

The molecular structure consists of a three-carbon propanal backbone with a bromine atom substituted at the alpha-carbon (the carbon atom adjacent to the carbonyl group).

Canonical SMILES: CC(C=O)Br^[1]

Molecular Formula: C_3H_5BrO ^{[1][2][3]}

Physicochemical Properties

Quantitative data for **2-Bromopropanal** is summarized in the table below, providing a ready reference for experimental design and evaluation.

Property	Value	Source(s)
Molecular Weight	136.976 g/mol	[3][5]
Boiling Point	108.2 °C at 760 mmHg	[3][5]
Melting Point	48-55 °C	[3][5]
Density	1.54 g/cm ³	[3][5]
Refractive Index	1.4813	[3]
Vapor Pressure	26.2 mmHg at 25°C	[3][5]
Flash Point	61.3 °C	[3][5]

Synthesis of 2-Bromopropanal

A common laboratory-scale synthesis of **2-Bromopropanal** involves the bromination of 2-hydroxypropanal. The following protocol is adapted from established patent literature.[6][7]

Experimental Protocol

Materials:

- 2-hydroxypropanal
- Methanol
- Bromine
- Diethyl ether
- Anhydrous Sodium Sulfate (Na₂SO₄)

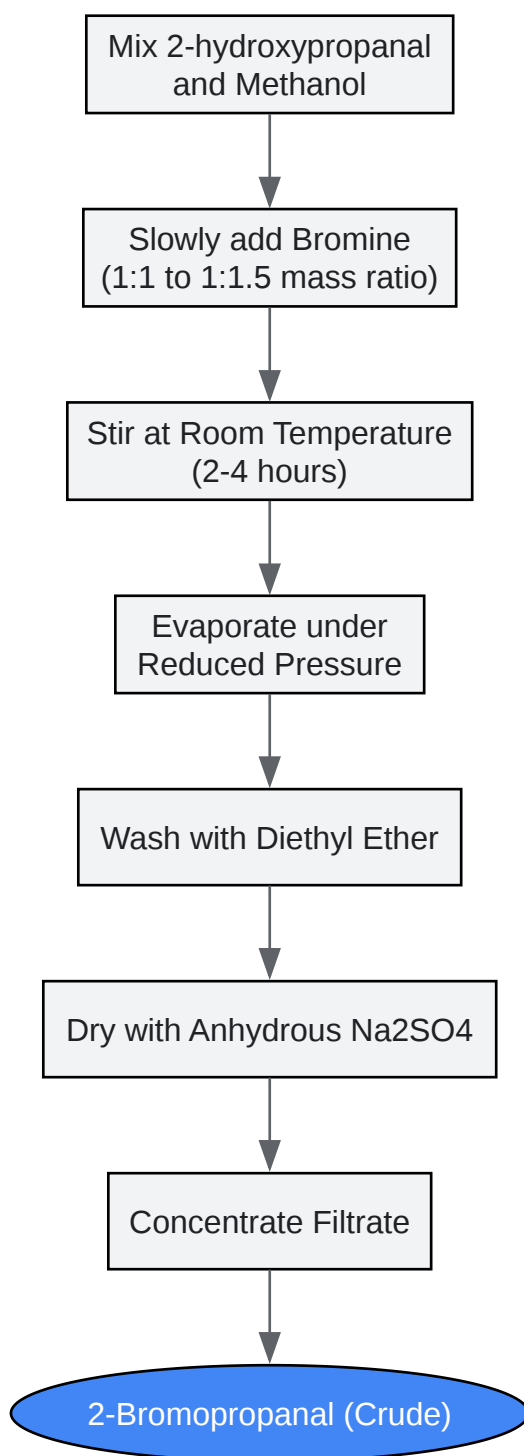
Procedure:

- In a suitable reaction vessel, dissolve 2-hydroxypropanal in methanol at room temperature with stirring. A typical volume of methanol is 8-12 times the mass of the 2-hydroxypropanal (e.g., 8-12 mL per gram).[6][7]

- Slowly add bromine dropwise to the stirred solution. The mass ratio of 2-hydroxypropanal to bromine is typically in the range of 1:1 to 1:1.5.[6][7]
- After the complete addition of bromine, continue to stir the reaction mixture at room temperature for a period of 2 to 4 hours.[6][7]
- Upon completion of the reaction, remove the methanol and any excess bromine by evaporation under reduced pressure.[6][7]
- Wash the resulting residue with diethyl ether.
- Combine the ether layers and dry over anhydrous sodium sulfate.
- Concentrate the filtrate to dryness to yield the crude **2-Bromopropanal** product.[6][7] The reported yield for this method is in the range of 75.6% to 85%.[7]

Synthesis Workflow

The logical flow of the synthesis protocol is visualized in the diagram below.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **2-Bromopropanal** from 2-hydroxypropanal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromopropanal | C₃H₅BrO | CID 350624 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pschemicals.com [pschemicals.com]
- 3. 2-Bromopropanal | lookchem [lookchem.com]
- 4. CAS 19967-57-8: Propanal, 2-bromo- | CymitQuimica [cymitquimica.com]
- 5. Page loading... [wap.guidechem.com]
- 6. CN102516046A - Method for synthesizing 2-bromopropanal - Google Patents [patents.google.com]
- 7. CN102432444B - Method for synthesizing 2-bromine-2-methyl propanal - Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Bromopropanal: Structure, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025509#2-bromopropanal-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com